

Technical Monograph: 2-(Hydroxymethyl)-4-propylphenol

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Compound of Interest

Compound Name: 2-(Hydroxymethyl)-4-propylphenol

CAS No.: 29922-45-0

Cat. No.: B2857558

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From Lignin Valorization to Reactive Scaffold Engineering

Executive Technical Summary

2-(Hydroxymethyl)-4-propylphenol (HMPP) (CAS: 29922-45-0) represents a critical junction between renewable feedstock chemistry and functional material synthesis. As a derivative of 4-propylphenol—a primary degradation product of lignin—HMPP serves as a model for "activated" phenolic units.

For the drug development professional, HMPP is not merely a polymer precursor but a privileged scaffold for generating ortho-quinone methides (

-QMs), highly reactive intermediates used in enzyme inhibition mechanisms and prodrug linker strategies. For the polymer scientist, it is the fundamental monomer for bio-based, formaldehyde-reduced phenolic resins.

This guide provides a validated protocol for its synthesis, a mechanistic breakdown of its reactivity, and the analytical standards required for high-purity applications.

Chemical Identity & Physicochemical Profile[1]

HMPP is an amphiphilic phenol characterized by a propyl chain at the para position (conferring lipophilicity) and a hydroxymethyl group at the ortho position (conferring reactivity).

Table 1: Physicochemical Specifications

Property	Value / Description	Note
IUPAC Name	2-(Hydroxymethyl)-4-propylphenol	Also: 2-hydroxy-5-propylbenzyl alcohol
CAS Registry	29922-45-0	Verified
Molecular Formula		
Molecular Weight	166.22 g/mol	
Appearance	Viscous oil or low-melting solid	Tendency to supercool
Solubility	Soluble in EtOH, DMSO, Acetone,	Sparingly soluble in water
pKa (Phenolic)	~10.0	Estimated based on alkylphenol analogs
Reactivity Class	Ortho-hydroxybenzyl alcohol	Precursor to o-quinone methide

Synthesis Protocol: Base-Catalyzed Hydroxymethylation

Objective: Selective mono-hydroxymethylation of 4-propylphenol at the ortho position.

Challenge: Preventing poly-substitution or condensation into methylene-bridged dimers (resols).

Mechanistic Rationale

The reaction proceeds via the Lederer-Manasse mechanism. The phenolate anion, generated by base, acts as a nucleophile attacking the electrophilic carbon of formaldehyde. The para

position is blocked by the propyl group, directing substitution exclusively to the ortho positions.

Experimental Workflow (Batch Scale: 100 mmol)

Reagents:

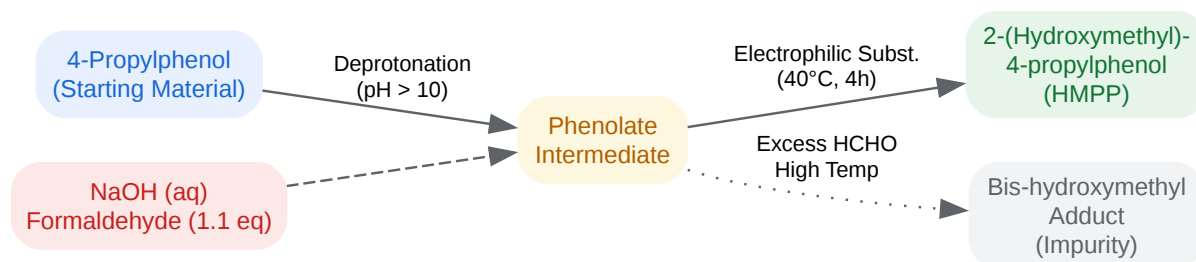
- 4-Propylphenol (13.6 g, 100 mmol)
- Formaldehyde (37% aq. solution, 9.0 g, ~110 mmol) – Slight excess to drive conversion.
- Sodium Hydroxide (20% aq. solution, 0.5 eq)
- Solvent: Water/Ethanol (1:1 v/v) – To maintain homogeneity.

Step-by-Step Protocol:

- Phenolate Formation: In a 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve 4-propylphenol in the ethanol/water mixture. Add NaOH solution dropwise at 0°C. Stir for 15 min to ensure deprotonation.
- Hydroxymethylation: Add the formaldehyde solution dropwise over 20 minutes, maintaining temperature to suppress side reactions (dimerization).
- Reaction Phase: Warm the mixture to 40°C and stir for 4–6 hours. Monitor via TLC (Hexane:EtOAc 7:3). The product () will appear below the starting material ().
- Quenching: Cool to 0°C. Acidify carefully with 1M HCl to pH ~5-6. Do not over-acidify, as low pH catalyzes self-condensation.
- Isolation: Extract with Ethyl Acetate (). Wash combined organics with brine, dry over , and concentrate under reduced pressure.

- Purification: The crude oil often contains unreacted phenol. Purify via flash column chromatography (Silica gel, Gradient 0-30% EtOAc in Hexanes).

Reaction Pathway Visualization



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Figure 1: Synthetic pathway for HMPP via Lederer-Manasse reaction, highlighting the critical control points for impurity formation.

Reactivity & Applications

Polymer Science: The "Green" Crosslinker

In resin chemistry, HMPP acts as a monomeric building block for phenol-formaldehyde (PF) resins. Unlike unsubstituted phenol, the propyl chain acts as an internal plasticizer, potentially improving the flexibility and impact resistance of the cured network.

- Mechanism: Under acidic conditions or high heat (), the hydroxymethyl group condenses with another phenolic ring to form a methylene bridge (), releasing water.

Medicinal Chemistry: Quinone Methide Generation

For drug discovery, the 2-hydroxybenzyl alcohol moiety is a "latent" electrophile. Under physiological conditions (or specific enzymatic triggering), it can eliminate water to form an ortho-quinone methide (

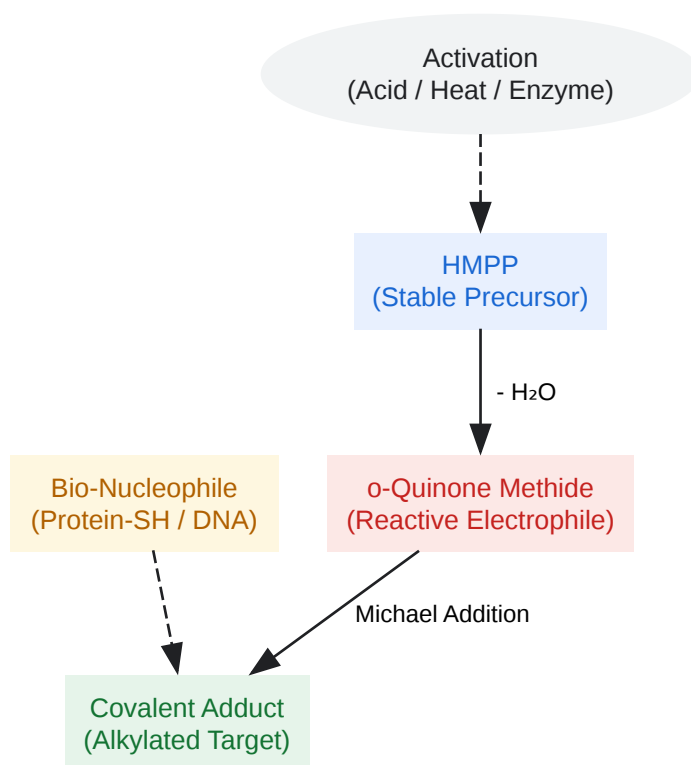
-QM).

- Relevance:

-QMs are potent Michael acceptors. They can alkylate nucleophilic residues (Cysteine-SH, DNA bases) in a target protein.

- Application: This mechanism is utilized in mechanism-based inhibitors (suicide substrates) and prodrug linkers where the drug is released upon QM formation.

Mechanistic Visualization: Quinone Methide Trapping



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Figure 2: Mechanism of ortho-quinone methide formation from HMPP and subsequent trapping by biological nucleophiles.

Analytical Characterization

To validate the synthesis of HMPP, the following spectral signatures must be confirmed.

Table 2: Expected NMR & MS Signals

Technique	Signal (approx.)	Assignment
NMR ()	0.90 (t, 3H)	Propyl
1.60 (m, 2H)	Propyl (middle)	
2.50 (t, 2H)	Benzylic (propyl)	
4.75 (s, 2H)	Hydroxymethyl	
6.7–7.1 (m, 3H)	Aromatic protons (1,2,4-subst. pattern)	
NMR	64.5 ppm	Benzylic Carbon ()
Mass Spec (ESI-)	165.1	Deprotonated molecular ion

Safety & Handling (E-E-A-T)

- Hazard Class: Irritant (Skin/Eye). Potential sensitizer.
- Storage: Store at

under inert atmosphere (Argon/Nitrogen). The compound is prone to auto-oxidation and self-condensation at room temperature over prolonged periods.
- Disposal: As a phenolic compound, it must be disposed of via high-temperature incineration. Do not release into aqueous waste streams due to potential aquatic toxicity common to alkylphenols.

References

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